

Personal protective equipment for handling VU0152100

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Compound of Interest

Compound Name: VU0152100

Cat. No.: B1683575

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Essential Safety and Handling Guide for VU0152100



For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **VU0152100**, a potent and selective M4 muscarinic acetylcholine receptor positive allosteric modulator. Adherence to these procedures is essential to ensure a safe laboratory environment.

VU0152100 is a solid substance that is toxic if swallowed and causes serious eye irritation.^[1] Proper personal protective equipment (PPE) and handling protocols are mandatory to minimize exposure risks.

Hazard Identification and Safety Data

The following table summarizes the key hazard information for **VU0152100** based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 3)	 alt text	Danger	H301: Toxic if swallowed
Serious Eye Damage/Eye Irritation (Category 2A)	 alt text	Warning	H319: Causes serious eye irritation

Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is required when handling **VU0152100**:

PPE Category	Specific Requirements	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.	To prevent eye contact, which can cause serious irritation. ^[1]
Hand Protection	Nitrile or other chemically resistant gloves.	To prevent skin contact with the toxic compound.
Body Protection	A laboratory coat should be worn at all times.	To protect skin and clothing from contamination.
Respiratory Protection	Not generally required for handling small quantities in a well-ventilated area. If creating aerosols or handling large quantities, a NIOSH-approved respirator may be necessary.	To prevent inhalation of the compound, especially if it becomes airborne.

Handling, Storage, and Disposal

Engineering Controls:

- Work with **VU0152100** in a well-ventilated laboratory.
- For procedures that may generate dust or aerosols, a chemical fume hood is required.

Safe Handling Procedures:

- Avoid contact with skin and eyes.
- Do not eat, drink, or smoke in areas where **VU0152100** is handled.
- Wash hands thoroughly after handling.[\[1\]](#)
- Keep the container tightly closed when not in use.

Storage:

- Store in a cool, dry, and well-ventilated area.
- Recommended long-term storage is at +4°C for up to 12 months.
- Keep away from incompatible materials.

Disposal:

- Dispose of waste **VU0152100** and contaminated materials in accordance with local, state, and federal regulations for hazardous chemical waste.
- Do not dispose of down the drain or with regular trash.

First Aid Measures

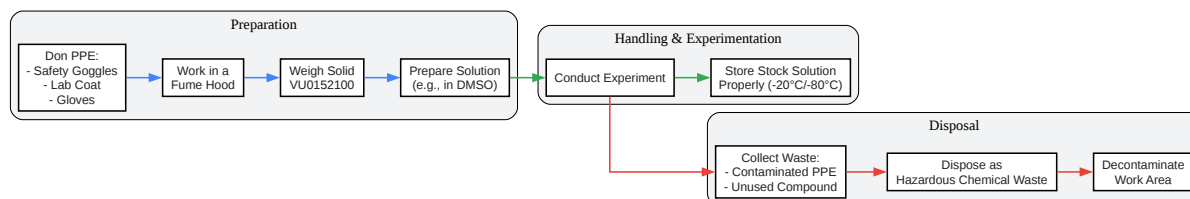
Exposure Route	First Aid Procedure
If Swallowed	Immediately call a poison center or doctor. Rinse mouth. Do not induce vomiting.
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
If on Skin	Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.
If Inhaled	Move person into fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.

Experimental Protocols

Preparation of a Stock Solution: **VU0152100** is soluble in DMSO to 100 mM and in ethanol to 10 mM. To prepare a stock solution:

- Calculate the required mass of **VU0152100** for the desired concentration and volume.
- Weigh the solid **VU0152100** in a chemical fume hood, using appropriate PPE.
- In a suitable container, add the appropriate volume of DMSO or ethanol.
- Slowly add the weighed **VU0152100** to the solvent while stirring until fully dissolved.
- Store the stock solution at -20°C or -80°C for long-term stability.

Safe Handling Workflow for VU0152100



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Caption: Workflow for the safe handling of **VU0152100**.

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References

- 1. VU-0152100 - Wikipedia [en.wikipedia.org]
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